

# Structural Elucidation of BPK-29 Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: *BPK-29 hydrochloride*

Cat. No.: *B2464641*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: As of October 2025, there is no publicly available information on the structural elucidation of a compound designated "**BPK-29 hydrochloride**." The following guide is a template designed to meet the structural and content requirements of the user's request and should be populated with actual experimental data when available.

## Introduction

**BPK-29 hydrochloride** is a novel synthetic compound under investigation for its potential therapeutic applications. This document provides a comprehensive overview of the analytical studies undertaken to elucidate its chemical structure. The structural determination of a new chemical entity is a critical step in drug discovery and development, ensuring its identity, purity, and providing the foundation for understanding its structure-activity relationship (SAR). The following sections detail the methodologies and data obtained from various analytical techniques employed in the characterization of **BPK-29 hydrochloride**.

## Physicochemical Properties

A summary of the fundamental physicochemical properties of **BPK-29 hydrochloride** is presented below. These properties are essential for its handling, formulation, and interpretation of its biological activity.

Property	Value	Method
Molecular Formula	C <sub>20</sub> H <sub>25</sub> ClN <sub>2</sub> O <sub>2</sub>	High-Resolution Mass Spectrometry
Molecular Weight	376.88 g/mol	Calculated from Elemental Analysis
Appearance	White crystalline solid	Visual Inspection
Melting Point	210-212 °C	Capillary Melting Point Apparatus
Solubility	Soluble in DMSO, Methanol	Standard Solubility Assay
pKa	8.5 ± 0.2	Potentiometric Titration

## Spectroscopic Analysis

Spectroscopic techniques are pivotal in determining the molecular structure of a compound. The following subsections detail the findings from Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provided crucial information about the carbon-hydrogen framework of **BPK-29 hydrochloride**. All spectra were recorded on a 500 MHz spectrometer.

Table 1: <sup>1</sup>H NMR Data for **BPK-29 Hydrochloride** (500 MHz, DMSO-d<sub>6</sub>)

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
7.85	d (J = 8.5 Hz)	2H	Ar-H
7.40	d (J = 8.5 Hz)	2H	Ar-H
4.50	t (J = 6.0 Hz)	1H	CH-OH
3.80	s	3H	OCH <sub>3</sub>
3.20	q (J = 7.0 Hz)	2H	CH <sub>2</sub> -N
2.50	m	2H	CH <sub>2</sub>
1.20	t (J = 7.0 Hz)	3H	CH <sub>3</sub>

Table 2: <sup>13</sup>C NMR Data for **BPK-29 Hydrochloride** (125 MHz, DMSO-d<sub>6</sub>)

Chemical Shift ( $\delta$ , ppm)	Assignment
165.2	C=O
158.0	Ar-C
130.5	Ar-CH
114.0	Ar-CH
70.1	CH-OH
55.3	OCH <sub>3</sub>
45.8	CH <sub>2</sub> -N
25.4	CH <sub>2</sub>
14.2	CH <sub>3</sub>

## Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) was employed to determine the exact mass and elemental composition of **BPK-29 hydrochloride**.

Table 3: High-Resolution Mass Spectrometry Data

Ion	[M+H] <sup>+</sup>
Calculated m/z	377.1626
Observed m/z	377.1628
Mass Error (ppm)	0.5
Elemental Composition	C <sub>20</sub> H <sub>26</sub> ClN <sub>2</sub> O <sub>2</sub> <sup>+</sup>

## Experimental Protocols

### NMR Spectroscopy

Proton (<sup>1</sup>H) and Carbon (<sup>13</sup>C) NMR spectra were acquired on a Bruker Avance III 500 MHz spectrometer equipped with a cryoprobe. The sample was dissolved in deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>). Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

### High-Resolution Mass Spectrometry (HRMS)

HRMS analysis was performed on a Thermo Scientific Q Exactive HF-X Hybrid Quadrupole-Orbitrap Mass Spectrometer using electrospray ionization (ESI) in positive ion mode. The sample was dissolved in methanol and infused directly into the ion source.

## Visualizations

### Experimental Workflow for Structural Elucidation

The following diagram illustrates the workflow used for the structural elucidation of **BPK-29 hydrochloride**.

Figure 1. A flowchart depicting the key steps in the structural elucidation process.

### Hypothetical Signaling Pathway of BPK-29

This diagram illustrates a hypothetical signaling pathway that could be modulated by BPK-29, based on preliminary biological screening.

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